

An In-Depth Technical Guide to 2-(6-Chloropyridin-3-yl)thiazole

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Compound of Interest

Compound Name: 2-(6-Chloropyridin-3-yl)thiazole

CAS No.: 760193-03-1

Cat. No.: B1461714

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-(6-chloropyridin-3-yl)thiazole**, a heterocyclic building block of significant interest in medicinal chemistry and drug discovery. Its unique structural motif, combining a chlorinated pyridine ring with a thiazole moiety, has positioned it as a valuable scaffold for the development of novel therapeutic agents and agrochemicals. This document will delve into the core chemical and physical properties, synthesis methodologies, known biological activities, and safety considerations associated with this compound.

Core Compound Identity and Properties

CAS Number: 760193-03-1[1][2]

Molecular Formula: C₈H₅ClN₂S[1][2]

Molecular Weight: 196.66 g/mol [1]

Chemical Structure:

A 2D representation of **2-(6-Chloropyridin-3-yl)thiazole**.

Physicochemical Properties:

Property	Value	Source
Purity	≥ 98%	[1]
Melting Point	83 - 86 °C (for the related compound 2,6-Dichloropyridine)	
Boiling Point	Not available	
Solubility	Not available	

Note: Experimental data for the melting point, boiling point, and solubility of **2-(6-chloropyridin-3-yl)thiazole** are not readily available in the searched literature. The provided melting point is for a structurally related compound and should be considered as an estimate.

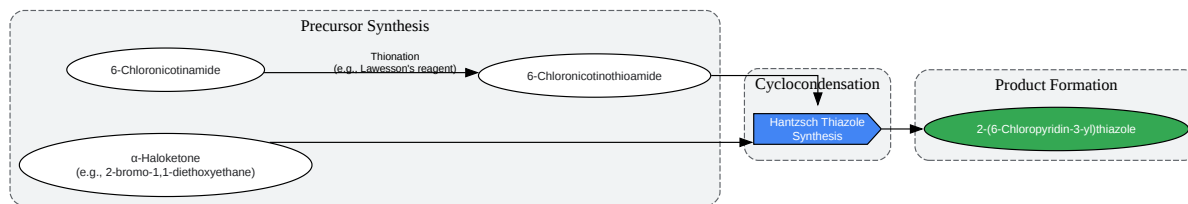
Synthesis and Methodologies

The synthesis of the **2-(6-chloropyridin-3-yl)thiazole** scaffold is of paramount importance for accessing its diverse derivatives. The scientific literature points to several established synthetic strategies for constructing the thiazole ring and coupling it with the pyridine moiety. The two primary approaches are the Hantzsch thiazole synthesis and palladium-catalyzed cross-coupling reactions, such as the Suzuki coupling.

Hantzsch Thiazole Synthesis

The Hantzsch synthesis is a classic and versatile method for the formation of thiazole rings. This reaction typically involves the condensation of an α -haloketone with a thioamide.

Conceptual Workflow:



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General workflow for the Hantzsch synthesis of the target compound.

Detailed Experimental Protocol (Hypothetical, based on related procedures):

Step 1: Synthesis of 6-Chloronicotinothioamide

- To a stirred solution of 6-chloronicotinamide in anhydrous toluene, add Lawesson's reagent (0.55 equivalents).
- Reflux the reaction mixture for 2-4 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford 6-chloronicotinothioamide.

Step 2: Cyclocondensation to form **2-(6-Chloropyridin-3-yl)thiazole**

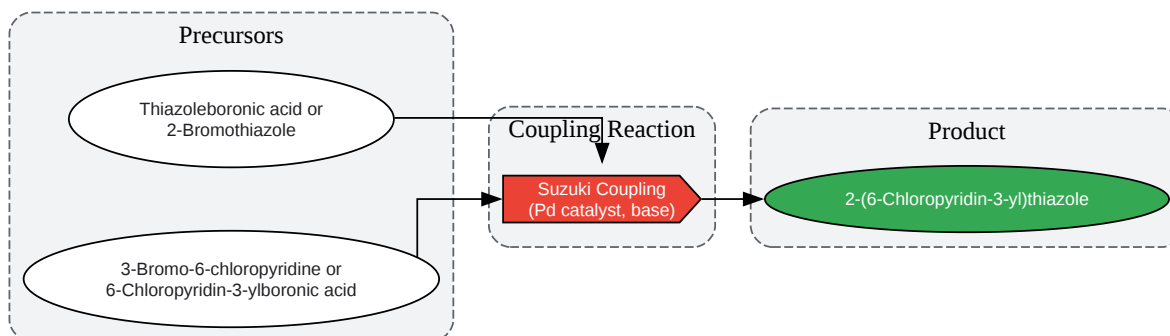
- Dissolve 6-chloronicotinothioamide (1 equivalent) in a suitable solvent such as ethanol or dimethylformamide (DMF).
- Add an α -haloketone, for example, 2-bromo-1,1-diethoxyethane (1.1 equivalents).

- Heat the reaction mixture to reflux for 4-8 hours, or until TLC analysis indicates the consumption of the starting materials.
- Cool the reaction mixture and neutralize with a base (e.g., sodium bicarbonate solution).
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the resulting crude product by recrystallization or column chromatography to yield pure **2-(6-chloropyridin-3-yl)thiazole**.

Suzuki Coupling

Palladium-catalyzed Suzuki coupling offers an alternative and efficient route. This method involves the reaction of a thiazole boronic acid or ester with a halogenated pyridine, or vice versa.

Conceptual Workflow:



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General workflow for the Suzuki coupling approach.

Biological Significance and Applications in Drug Discovery

The **2-(6-chloropyridin-3-yl)thiazole** scaffold is a privileged structure in medicinal chemistry, frequently incorporated into molecules with a wide range of biological activities. While the intrinsic biological activity of the core molecule is not extensively documented, its derivatives have shown significant promise in several therapeutic areas.

Anticancer Activity:

Numerous studies have reported the synthesis of **2-(6-chloropyridin-3-yl)thiazole** derivatives with potent cytotoxic effects against various cancer cell lines.[3][4] These compounds often function as inhibitors of key signaling pathways involved in cancer cell proliferation, survival, and metastasis. For instance, derivatives have been designed as inhibitors of c-Met kinase, a receptor tyrosine kinase often dysregulated in cancer.[5]

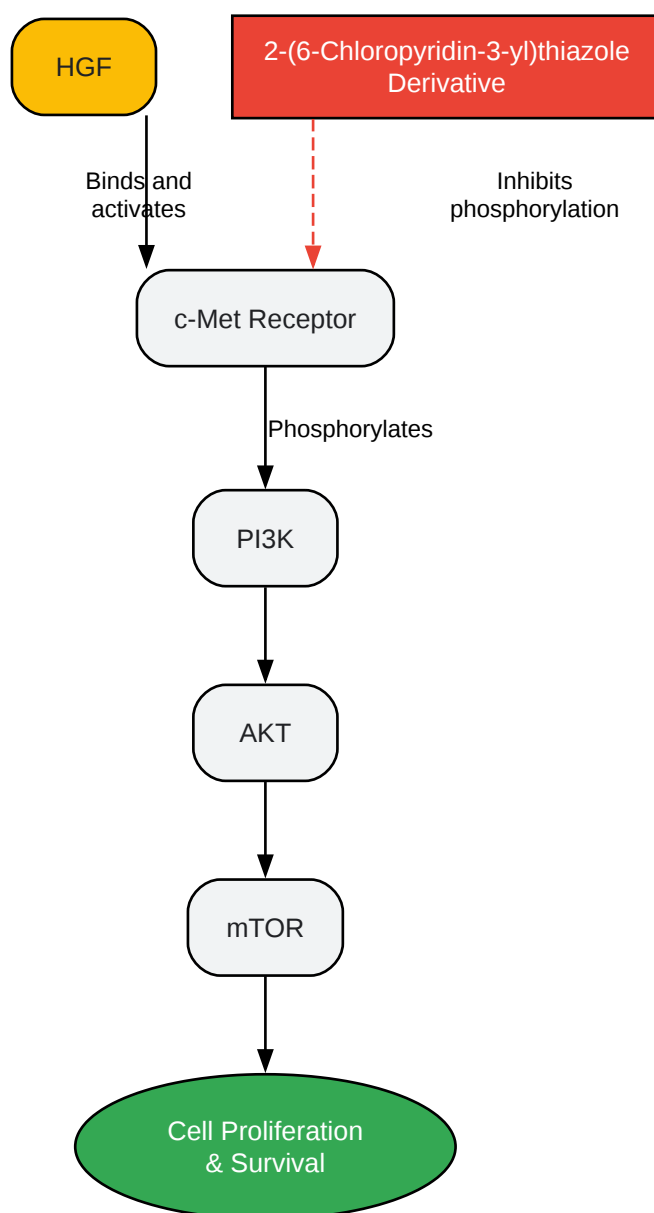
Antiviral and Antimicrobial Properties:

The unique electronic and structural features of this scaffold have also been exploited in the development of novel antiviral and antibacterial agents.[6] The combination of the electron-withdrawing chloro-substituted pyridine and the thiazole ring can facilitate interactions with biological targets in pathogens.

Agrochemicals:

The 2-(6-chloropyridin-3-yl) moiety is a key component of some neonicotinoid insecticides. These compounds act as agonists of the nicotinic acetylcholine receptor in insects, leading to paralysis and death.

Illustrative Signaling Pathway Involvement (Hypothetical for a c-Met Inhibitor Derivative):



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Hypothetical inhibition of the c-Met signaling pathway by a derivative.

Safety and Handling

Due to the lack of a specific Safety Data Sheet (SDS) for **2-(6-chloropyridin-3-yl)thiazole** in the searched literature, a cautious approach to handling is imperative. Based on the safety information for structurally related compounds such as 2,6-dichloropyridine, the following precautions should be observed.

Potential Hazards (based on related compounds):

- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Ventilation: Use only in a well-ventilated area, such as a fume hood.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

First Aid Measures (General Recommendations):

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Conclusion

2-(6-Chloropyridin-3-yl)thiazole is a versatile and valuable building block in the fields of medicinal chemistry and agrochemical research. Its established synthetic routes and the diverse biological activities of its derivatives underscore its importance as a privileged scaffold. Further investigation into the specific biological targets and mechanisms of action of the core

molecule and its novel derivatives is warranted to fully exploit its therapeutic potential. Researchers and drug development professionals should handle this compound with appropriate safety precautions, drawing guidance from data on structurally related molecules until a specific SDS becomes available.

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